

Arnicolide C: A Comprehensive Technical Guide for Drug Discovery and Development

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Compound of Interest

Compound Name: ArnicolideC

Cat. No.: B2391175

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Abstract

Arnicolide C, a sesquiterpene lactone primarily isolated from *Centipeda minima*, has emerged as a compound of significant interest in oncological and immunological research. This technical guide provides a comprehensive overview of its chemical properties, biological activities, and underlying mechanisms of action. Detailed experimental protocols and quantitative data are presented to support further investigation and potential therapeutic development.

Chemical and Physical Properties

Arnicolide C is a naturally occurring sesquiterpene lactone. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference(s)
CAS Number	34532-67-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₉ H ₂₆ O ₅	[1] [2]
Molecular Weight	334.41 g/mol	[1] [2] [3] [4]
Synonym	Isobutyrylplenolin	[1]
Botanical Source	Centipeda minima (L.) A.Br.et Aschers	[1]
Compound Type	Terpenoid	[1]
Purity	95% - >98% (HPLC)	[1] [2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[2] [5]

Biological Activity and Therapeutic Potential

Arnicolide C has demonstrated a range of biological activities, with its anti-cancer properties being the most extensively studied. It also exhibits notable anti-inflammatory and anti-allergic effects.

Anticancer Activity

Arnicolide C exerts cytotoxic effects across a variety of cancer cell lines, primarily through the induction of apoptosis and cell cycle arrest. Its efficacy as a chemosensitizing agent is also under investigation.

2.1.1. Cytotoxicity in Breast Cancer

Studies have shown that Arnicolide C inhibits the proliferation of several breast cancer cell lines in a dose-dependent manner. The half-maximal inhibitory concentrations (IC₅₀) are presented below.

Cell Line	IC ₅₀ (μM)	Reference(s)
HCC-1806	8.50	[6]
MDA-MB-468	8.13	[6]
MDA-MB-231	14.51	[6]
SKBR3	8.02	[6]

2.1.2. Activity in Nasopharyngeal Carcinoma

Arnicolide C has been shown to inhibit the viability of nasopharyngeal carcinoma (NPC) cells in a concentration- and time-dependent manner. While specific IC₅₀ values for Arnicolide C are not detailed in the primary literature, a related compound, Arnicolide D, demonstrated potent activity with IC₅₀ values of 4.26 μM, 0.99 μM, and 0.83 μM in CNE-2 cells after 24, 48, and 72 hours of treatment, respectively[1]. This suggests that Arnicolide C likely possesses significant anti-NPC activity.

2.1.3. Effects on Non-Small Cell Lung Cancer (NSCLC)

In NSCLC, Arnicolide C acts as a chemosensitizer, enhancing the cytotoxic effects of DNA cross-linking drugs like cisplatin. It achieves this by suppressing the DNA damage response. While specific IC₅₀ values for Arnicolide C alone in NSCLC cell lines were not found, its synergistic effects with other chemotherapeutic agents are a key area of its potential application.

2.1.4. Activity in Hepatocellular Carcinoma (HCC)

Arnicolide C has been shown to inhibit the proliferation of hepatocellular carcinoma cells. The underlying mechanism involves the induction of ROS-mediated modulation of the PI3K/Akt and MAPK pathways, leading to the suppression of the MYC oncogene.

Anti-inflammatory and Anti-allergic Activity

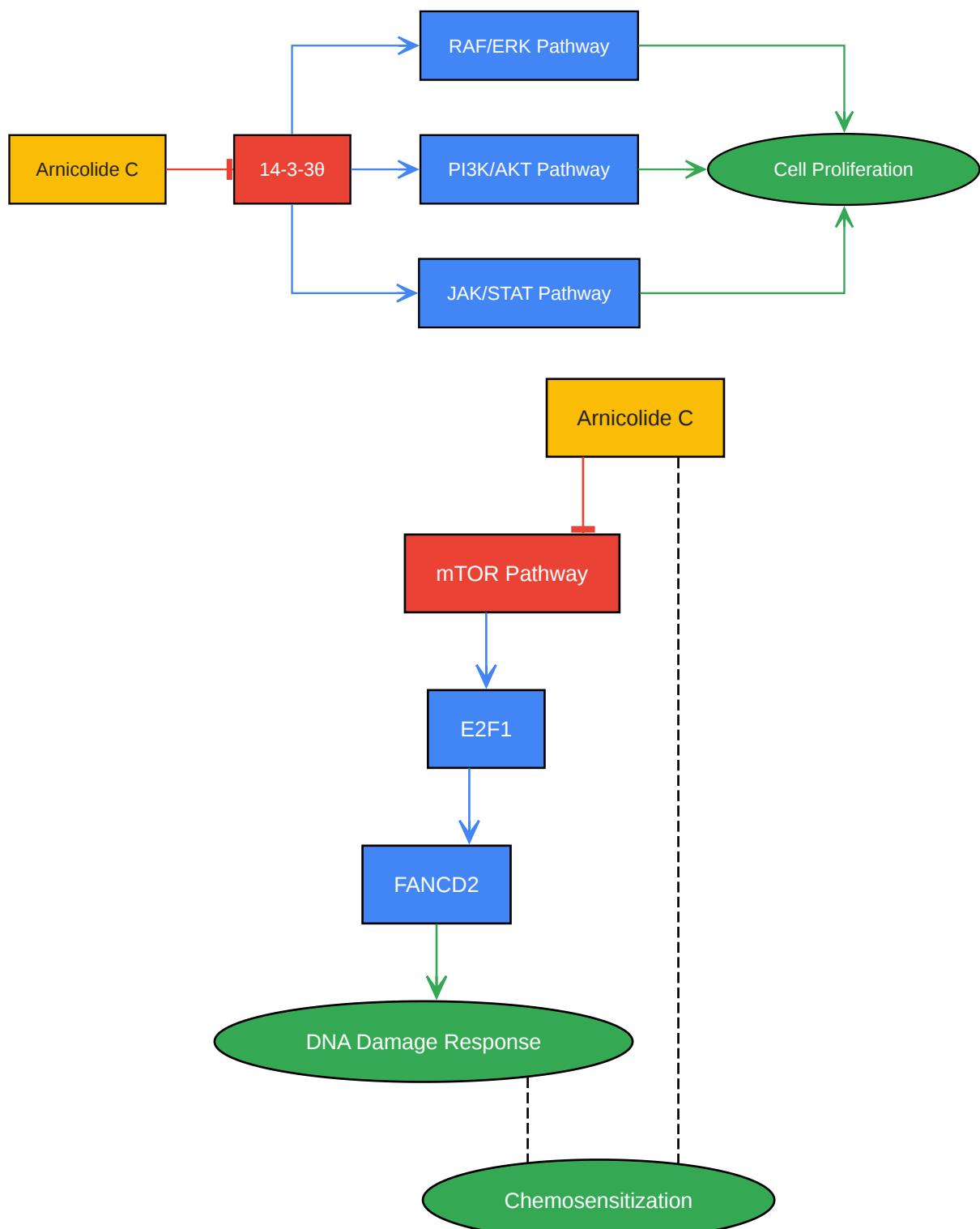
Beyond its anticancer effects, Arnicolide C has been reported to possess significant anti-inflammatory and anti-allergic properties. However, detailed quantitative data on its impact on pro-inflammatory cytokine levels (e.g., TNF-α, IL-1β, IL-6) are still emerging.

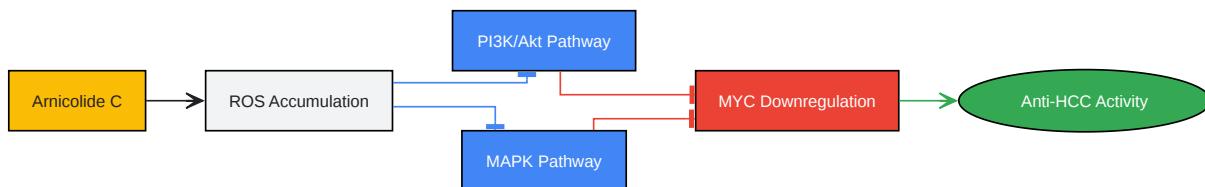
Mechanisms of Action and Signaling Pathways

Arnicolide C modulates several key signaling pathways implicated in cancer cell proliferation, survival, and DNA repair.

Breast Cancer: Targeting 14-3-3 θ and Downstream Pathways

In breast cancer cells, Arnicolide C has been found to bind to the 14-3-3 θ protein. This interaction leads to a reduction in 14-3-3 θ expression and subsequent inhibition of its downstream pro-proliferative signaling pathways.





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